

An In-depth Technical Guide to the Safety of 1,3-dimethylimidazolium bicarbonate

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Compound of Interest

Compound Name: *1,3-Dimethylimidazolium
bicarbonate*

Cat. No.: *B3310144*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **1,3-dimethylimidazolium bicarbonate**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide amalgamates data from publicly available sources for **1,3-dimethylimidazolium bicarbonate** and supplements it with information from closely related imidazolium-based ionic liquids to provide a thorough safety assessment.

Physicochemical Properties

Understanding the fundamental physical and chemical characteristics of a compound is the first step in a robust safety evaluation. The following table summarizes the key physicochemical properties of **1,3-dimethylimidazolium bicarbonate**.

Property	Value	Source
CAS Number	945017-57-2	--INVALID-LINK--
Molecular Formula	C ₆ H ₁₀ N ₂ O ₃	--INVALID-LINK--
Molecular Weight	158.16 g/mol	--INVALID-LINK--
IUPAC Name	1,3-dimethylimidazol-1-ium;hydrogen carbonate	--INVALID-LINK--
Appearance	Typically a liquid or solid	General knowledge of ionic liquids
Solubility	Expected to be soluble in water and polar organic solvents	General knowledge of ionic liquids

Toxicological Data Summary

Direct toxicological data for **1,3-dimethylimidazolium bicarbonate** is not readily available in the public domain. However, the toxicity of imidazolium-based ionic liquids is widely studied, and the primary mechanism of toxicity is often attributed to the cation. The length of the alkyl chain on the imidazolium ring is a key determinant of toxicity, with longer chains generally exhibiting higher toxicity. The following table presents a summary of toxicological data for various imidazolium-based ionic liquids to provide an indication of the potential hazards associated with this class of compounds.

Compound	Organism/Cell Line	Endpoint	Value
1-Butyl-3-methylimidazolium chloride ([BMIM]Cl)	Vibrio fischeri	EC50	2.9 mg/L
1-Hexyl-3-methylimidazolium chloride ([HMIM]Cl)	Vibrio fischeri	EC50	0.23 mg/L
1-Octyl-3-methylimidazolium chloride ([OMIM]Cl)	Vibrio fischeri	EC50	0.03 mg/L
1-Butyl-3-methylimidazolium tetrafluoroborate ([BMIM]BF ₄)	Rat	LD50 (oral)	300-2000 mg/kg
1-Ethyl-3-methylimidazolium ethyl sulfate ([EMIM]EtSO ₄)	Rat	LD50 (oral)	>2000 mg/kg

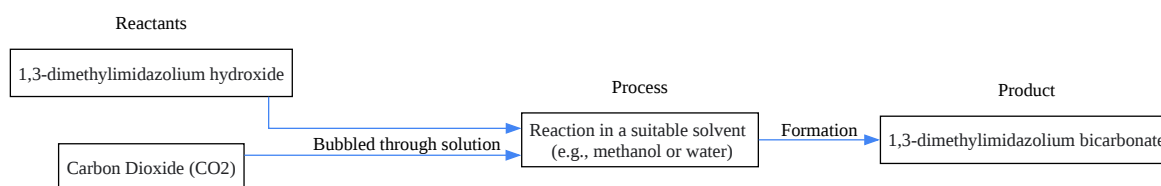
Note: This data is for related compounds and should be used for estimation of potential toxicity only. EC50 (Effective Concentration 50) is the concentration of a substance that causes a 50% effect on the test organism. LD50 (Lethal Dose 50) is the dose of a substance that is lethal to 50% of the test population.

Experimental Protocols

Detailed experimental protocols for the safety assessment of **1,3-dimethylimidazolium bicarbonate** are not publicly available. However, based on standard toxicological testing procedures and research on related ionic liquids, the following outlines general methodologies that could be employed.

General Synthesis Protocol

A common method for the synthesis of imidazolium bicarbonate ionic liquids involves the reaction of the corresponding imidazolium hydroxide with carbon dioxide.



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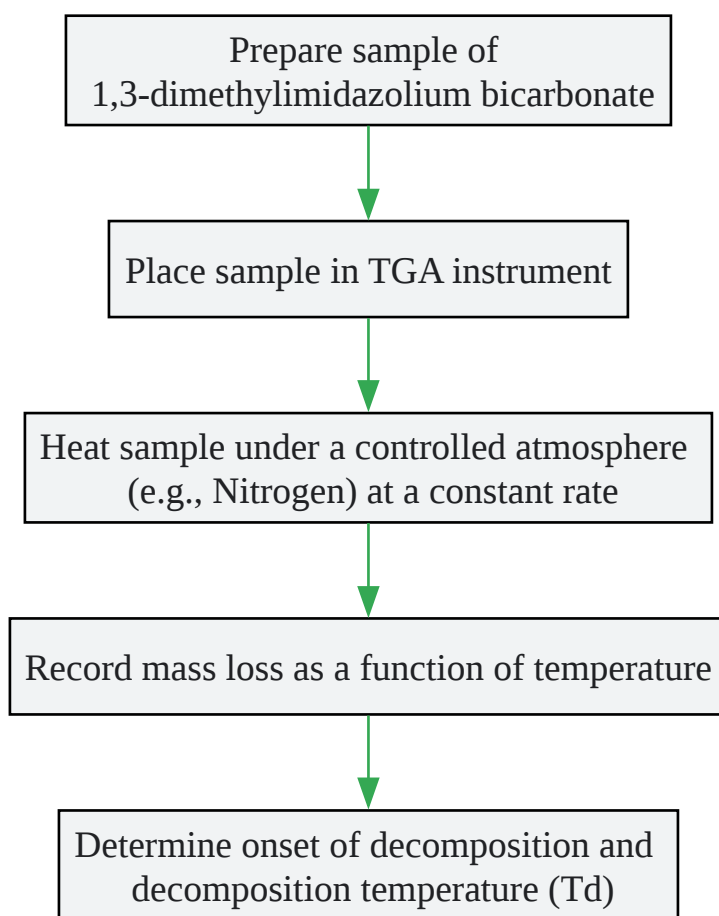
General synthesis workflow for **1,3-dimethylimidazolium bicarbonate**.

Methodology:

- Preparation of the Hydroxide: 1,3-dimethylimidazolium hydroxide is typically prepared by anion exchange from the corresponding halide salt (e.g., 1,3-dimethylimidazolium chloride) using a hydroxide-form anion exchange resin.
- Carbonation: Carbon dioxide gas is bubbled through a solution of 1,3-dimethylimidazolium hydroxide in a suitable solvent (e.g., methanol or water) at a controlled temperature.
- Isolation: The solvent is removed under reduced pressure to yield the **1,3-dimethylimidazolium bicarbonate** product. The purity is then confirmed using techniques such as NMR and FTIR spectroscopy.

Thermal Stability Assessment

The thermal stability of ionic liquids is a critical safety parameter. A common method to evaluate this is through thermogravimetric analysis (TGA).



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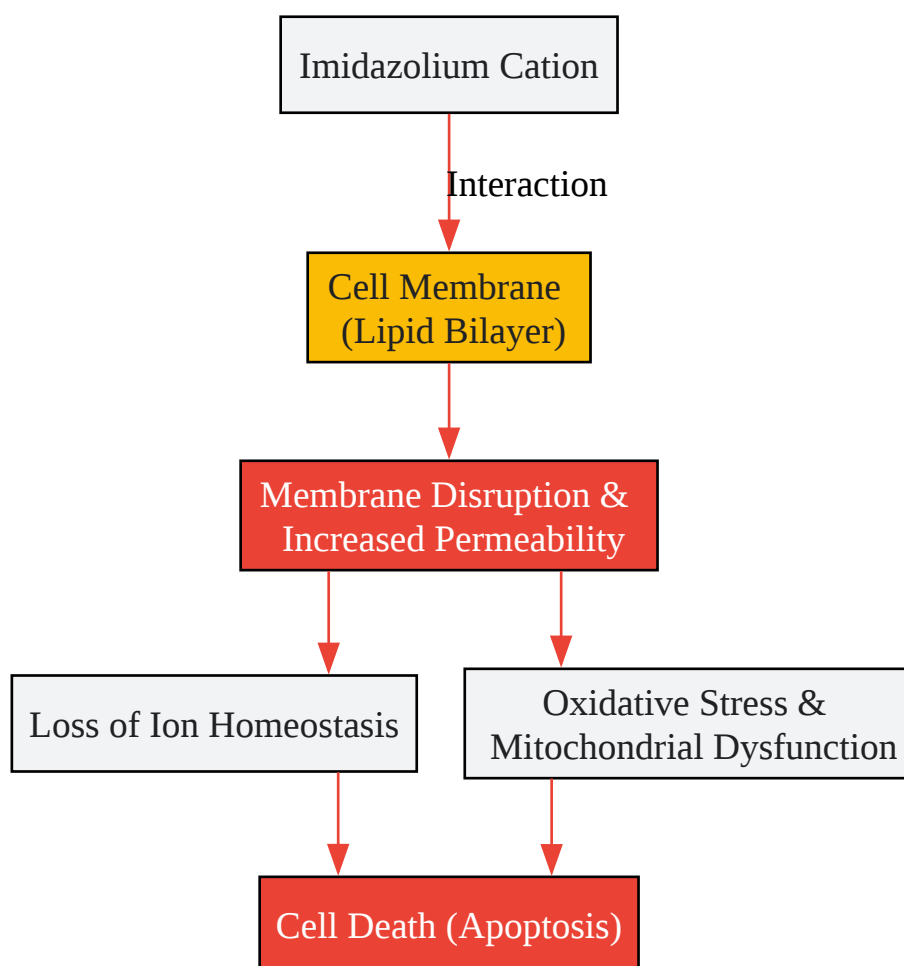
Workflow for Thermal Gravimetric Analysis (TGA).

Methodology:

- A small, accurately weighed sample of the ionic liquid is placed in a TGA crucible.
- The sample is heated in the TGA furnace under a controlled, inert atmosphere (typically nitrogen) at a constant heating rate (e.g., 10 °C/min).
- The mass of the sample is continuously monitored as the temperature increases.
- The temperature at which significant mass loss begins is identified as the onset of decomposition, and the peak of the derivative of the mass loss curve indicates the maximum rate of decomposition.

Signaling Pathways and Mechanisms of Toxicity

While the specific signaling pathways affected by **1,3-dimethylimidazolium bicarbonate** have not been elucidated, research on imidazolium-based ionic liquids suggests that their primary mode of toxicity involves disruption of cell membranes.



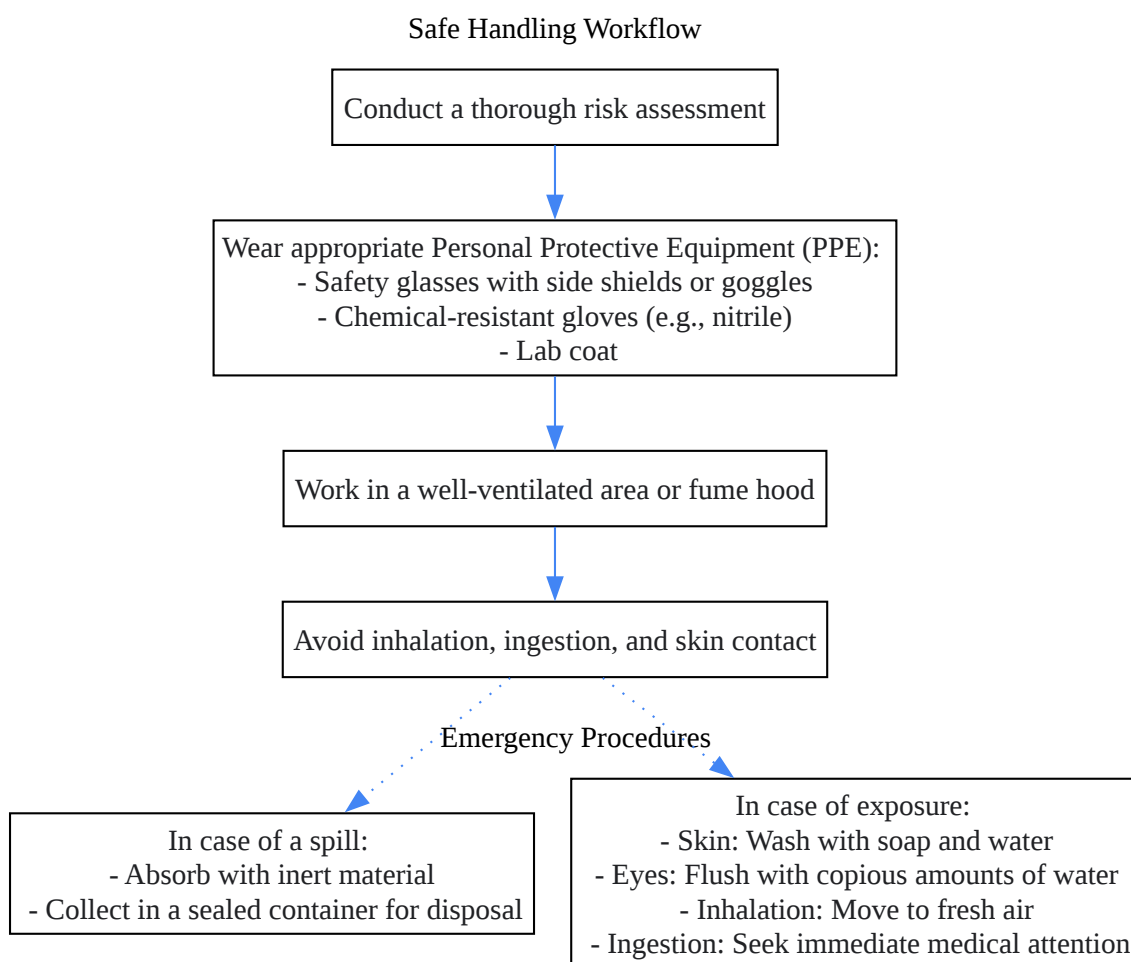
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Proposed mechanism of imidazolium ionic liquid toxicity.

The lipophilic alkyl chains of the imidazolium cation can intercalate into the lipid bilayer of cell membranes. This disrupts the membrane structure, leading to increased permeability, loss of ion homeostasis, and ultimately, cell death through processes like apoptosis.

Safe Handling and Emergency Procedures

Given the potential for toxicity, appropriate safety precautions should be taken when handling **1,3-dimethylimidazolium bicarbonate** and other imidazolium-based ionic liquids.



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Safe handling and emergency response workflow.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). It is essential to consult a certified SDS for **1,3-**

dimethylimidazolium bicarbonate from the supplier before use and to conduct a thorough risk assessment for any new experimental procedure. The toxicological data presented for related compounds should be interpreted with caution.

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